

Technical Guide: Solubility Profiling & Handling of N-methoxy-N-methyl-2-phenoxyacetamide

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Compound of Interest

Compound Name: *N-methoxy-N-methyl-2-phenoxyacetamide*

CAS No.: 91012-53-2

Cat. No.: B1594527

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Executive Summary

N-methoxy-N-methyl-2-phenoxyacetamide is a specialized Weinreb amide intermediate derived from phenoxyacetic acid. Its utility lies in its ability to undergo selective nucleophilic acyl substitution to form ketones without over-addition—a property strictly dependent on its solubility in specific anhydrous organic solvents (e.g., THF, Et₂O).

This guide provides a technical breakdown of the molecule's solubility profile, governing mechanisms, and validated protocols for experimental determination. It is designed for researchers optimizing reaction conditions (Grignard/Lithium additions) or developing biological assays requiring precise solvent delivery.

Part 1: Molecular Architecture & Physicochemical Profile

To predict and manipulate solubility, one must understand the competing intermolecular forces within the molecule. This compound exhibits an "Amphiphilic Duality" that dictates its

dissolution behavior.

Structural Analysis

The molecule consists of two distinct domains:

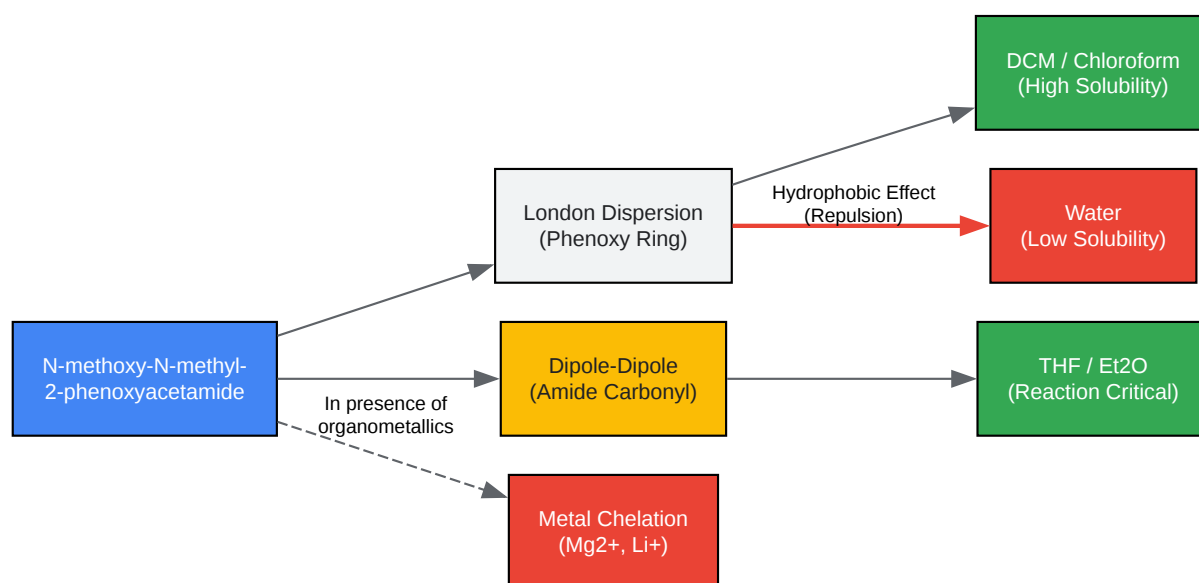
- The Lipophilic Tail (Phenoxy-): A phenyl ring attached via an ether linkage. This domain is dominated by London Dispersion Forces and

stacking interactions, driving solubility in non-polar to moderately polar organic solvents (DCM, Toluene).

- The Polar Head (Weinreb Amide): The N-methoxy-N-methyl moiety possesses a significant dipole moment and acts as a Lewis base. It is a strong hydrogen bond acceptor (C=O) but lacks hydrogen bond donors, making it soluble in polar aprotic solvents.

Solubility Mechanism Visualization

The following diagram illustrates the interaction types governing dissolution in different media.



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Figure 1: Mechanistic breakdown of solute-solvent interactions. The hydrophobic phenoxy tail limits aqueous solubility, while the amide function facilitates dissolution in aprotic organic solvents.

Part 2: Solvent Compatibility Matrix

The following data is synthesized from standard Weinreb amide workup procedures and QSAR (Quantitative Structure-Activity Relationship) principles for phenoxyacetamide derivatives.

Solubility Tier List

Solvent Class	Representative Solvents	Solubility Prediction	Operational Context
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Primary solvent for extraction and purification.
Polar Aprotic	THF, Ethyl Acetate, DMF, DMSO	Good to Excellent	THF is the critical solvent for Grignard reactions. DMSO is preferred for bioassay stock solutions (typically 10-20 mM).
Polar Protic	Methanol, Ethanol, Isopropanol	Good	Soluble, but avoid basic conditions to prevent transesterification.
Non-Polar	Hexanes, Pentane, Heptane	Poor (<1 mg/mL)	Used as an anti-solvent for recrystallization or to wash away non-polar impurities.
Aqueous	Water, PBS (pH 7.4)	Low (Likely <5 mg/mL)	Requires co-solvent (e.g., 1% DMSO) for biological media.

Critical Reaction Considerations

- For Synthesis (Grignard/Lithium Reagents): The compound must be dissolved in anhydrous THF (Tetrahydrofuran) or Diethyl Ether. These solvents coordinate with the metal cation (or), stabilizing the 5-membered chelate intermediate that prevents over-addition.
 - Warning: Do not use alcohols or wet solvents for these reactions.

Part 3: Experimental Determination Protocol (OECD 105)

Since specific quantitative solubility data (g/L) varies by batch purity and temperature, researchers must validate solubility empirically. The following protocol is adapted from OECD Guideline 105 (Shake Flask Method), the gold standard for regulatory and technical solubility assessment.

The "Self-Validating" Shake Flask Protocol

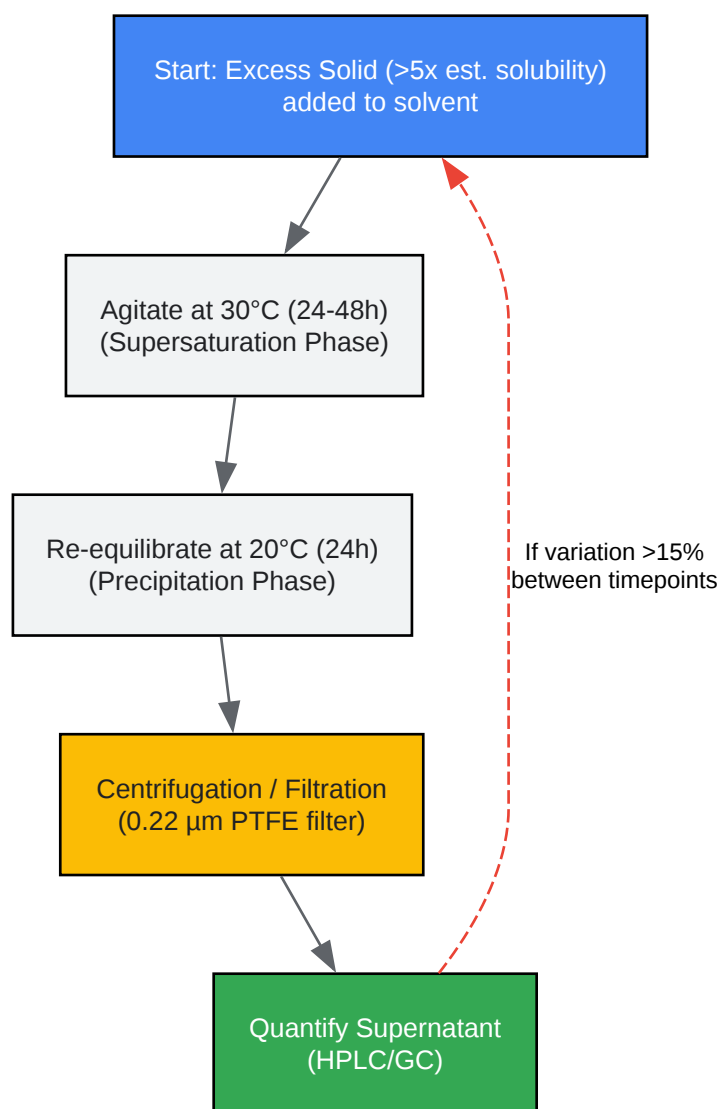
Objective: Determine saturation concentration (

) in a target solvent at 20°C.

Reagents & Equipment:

- Test Substance: **N-methoxy-N-methyl-2-phenoxyacetamide** (>98% purity).
- Solvent: Anhydrous THF, Water, or Buffer.
- Equipment: Centrifuge, HPLC-UV or GC-MS, Temperature-controlled shaker.

Workflow Diagram:



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Figure 2: Adapted OECD 105 Shake Flask methodology. The "Supersaturation Phase" at 30°C ensures that the final measurement at 20°C represents true thermodynamic equilibrium, not a kinetic artifact.

Step-by-Step Procedure

- Preparation: Weigh approx. 100 mg of the amide into a glass vial. Add 1 mL of solvent. If the solid dissolves instantly, add more until a visible precipitate remains.
- Agitation: Seal the vial and agitate at 30°C for 24 hours. This higher temperature ensures maximal dissolution.

- **Equilibration:** Transfer the vial to a 20°C environment and agitate for another 24 hours. Excess solute will precipitate, leaving a saturated supernatant.
- **Separation:** Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 µm PTFE syringe filter (ensure the filter does not adsorb the compound; pre-saturate the filter if necessary).
- **Quantification:** Dilute the supernatant (e.g., 1:100 in Acetonitrile) and analyze via HPLC-UV (254 nm detection for the phenoxy ring). Calculate concentration using a calibration curve.

Part 4: Troubleshooting & Optimization

"Oiling Out" in Synthesis

Problem: During aqueous workup, the compound forms a third layer (oil) rather than separating cleanly or crystallizing. **Cause:** The density of **N-methoxy-N-methyl-2-phenoxyacetamide** is likely close to that of water/brine (approx 1.0–1.1 g/cm³), and its moderate polarity prevents easy crystallization. **Solution:**

- Use DCM for extraction (Density > 1.3 g/cm³), ensuring the organic layer is on the bottom.
- Wash with saturated brine to increase the density of the aqueous phase.

Biological Assay Precipitation

Problem: Compound precipitates when the DMSO stock is added to cell culture media. **Cause:** The "Phenoxy" tail is highly hydrophobic. Rapid dilution into water causes crashing out. **Solution:**

- **Serial Dilution:** Do not jump from 100% DMSO to 0.1% DMSO. Perform an intermediate dilution in ethanol or a 50:50 DMSO:Water mix if possible.
- **Surfactants:** If permissible in the assay, add 0.05% Tween-80 to the aqueous media before adding the compound.

References

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